

Introduction: A Versatile Bifunctional Building Block in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *4-Oxopiperidine-1-sulfonyl chloride*

Cat. No.: *B13270526*

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4-Oxopiperidine-1-sulfonyl chloride is a heterocyclic compound featuring two highly reactive functional groups: a sulfonyl chloride and a ketone. This unique combination makes it a valuable intermediate for the synthesis of complex molecular architectures, particularly within the realm of drug discovery and development. The piperidine scaffold is a privileged structure, found in a vast number of pharmaceuticals and natural products, prized for its favorable physicochemical properties and its ability to orient substituents in three-dimensional space.[1] [2] The introduction of an electrophilic sulfonyl chloride handle allows for the facile formation of stable sulfonamide linkages, a key bioisostere for the amide bond, often imparting improved metabolic stability and binding characteristics.[3] Simultaneously, the ketone at the 4-position offers a versatile site for further chemical elaboration. This guide provides a comprehensive overview of the properties, synthesis, reactivity, and safe handling of **4-Oxopiperidine-1-sulfonyl chloride**, designed for researchers and professionals in the chemical and pharmaceutical sciences.

Physicochemical Properties

Due to the compound's relatively recent emergence, comprehensive experimental data is not widely available. The following properties are calculated or estimated based on its structure

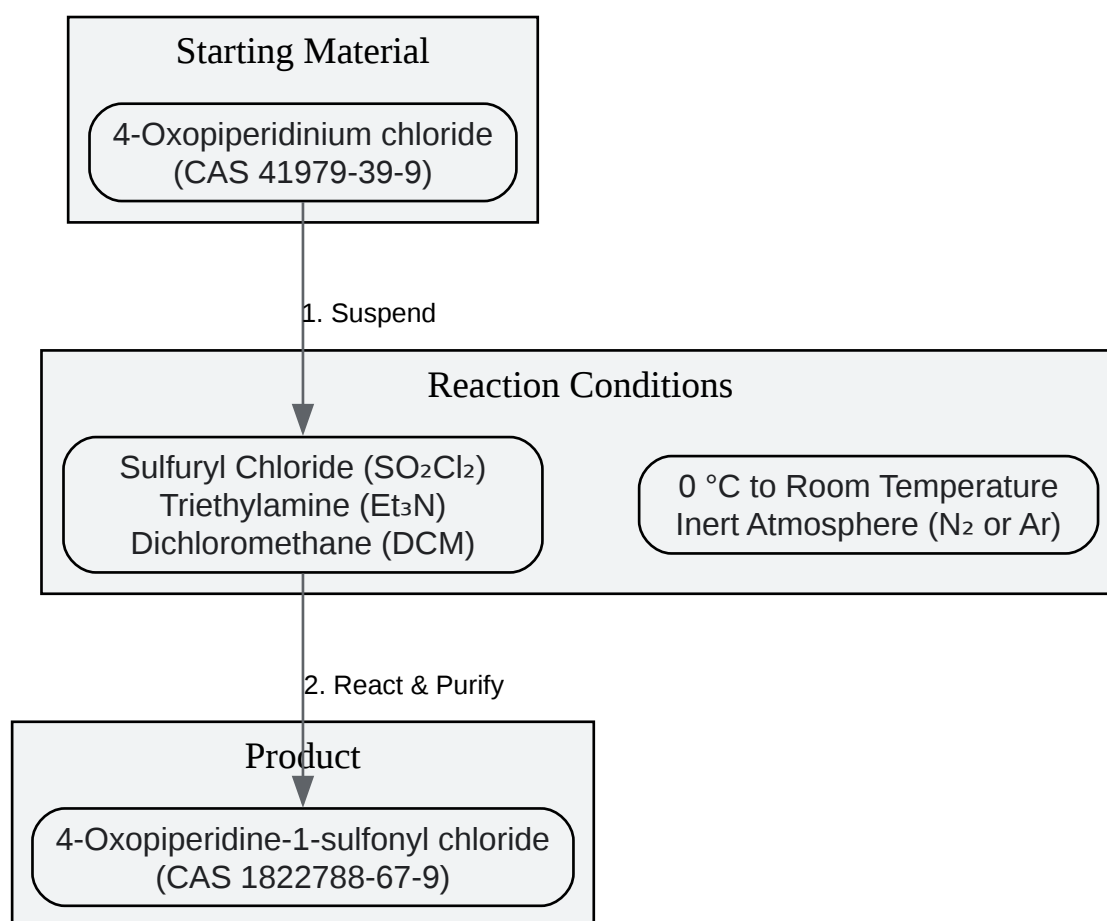
and data from analogous compounds, such as 4-oxopiperidinium chloride and other piperidine derivatives.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Value	Source / Method
CAS Number	1822788-67-9	-
Molecular Formula	C ₅ H ₈ ClNO ₃ S	Calculated
Molecular Weight	197.64 g/mol	Calculated
Appearance	Expected to be a colorless to yellow liquid or low-melting solid.	Inferred
Boiling Point	Not determined; likely to decompose at elevated temperatures.	Inferred
Melting Point	Not determined.	-
Solubility	Expected to be soluble in aprotic organic solvents (DCM, THF, Dioxane) and reactive with protic solvents (water, alcohols).	Inferred [7]
Stability	Moisture-sensitive; reacts with water. Store under inert gas.	Inferred [8] [9]

Proposed Synthesis: From Piperidinone to a Reactive Intermediate

The most direct synthetic route to **4-Oxopiperidine-1-sulfonyl chloride** involves the reaction of 4-oxopiperidinium chloride (also known as 4-piperidone hydrochloride) with a sulfonating agent, such as sulfonyl chloride (SO₂Cl₂), in an inert solvent. The hydrochloride salt of the starting amine is often used to improve stability and handling.[\[5\]](#)[\[10\]](#)[\[11\]](#)

Synthetic Workflow Diagram



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Caption: Proposed synthesis of **4-Oxopiperidine-1-sulfonyl chloride**.

Detailed Experimental Protocol

This protocol is a representative procedure and should be adapted and optimized based on laboratory-specific conditions.

- **Preparation:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add 4-oxopiperidinium chloride (1.0 eq).
- **Inerting and Suspension:** Suspend the starting material in anhydrous dichloromethane (DCM) under a nitrogen atmosphere. Cool the suspension to 0 °C using an ice bath.

- **Base Addition:** Add triethylamine (2.2 eq) dropwise to the suspension. The triethylamine serves to neutralize the hydrochloride salt and the HCl generated during the reaction.
- **Sulfonylation:** While maintaining the temperature at 0 °C, add a solution of sulfonyl chloride (1.1 eq) in anhydrous DCM dropwise via the dropping funnel over 30 minutes.
 - **Causality:** The slow, cooled addition is critical to control the exothermic reaction between the amine and sulfonyl chloride, preventing side reactions and degradation of the product. [\[12\]](#)
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm slowly to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup:** Upon completion, cool the reaction mixture back to 0 °C and quench by the slow addition of saturated aqueous sodium bicarbonate solution. Separate the organic layer, and extract the aqueous layer with DCM.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel, though care must be taken as sulfonyl chlorides can be sensitive.

Reactivity and Synthetic Applications

The utility of **4-Oxopiperidine-1-sulfonyl chloride** stems from its bifunctional nature. The sulfonyl chloride is a powerful electrophile, while the ketone provides a site for nucleophilic addition or condensation reactions.

Reactions at the Sulfonyl Group

The primary reactivity of the molecule is dictated by the sulfonyl chloride group, which readily undergoes nucleophilic substitution with a wide range of nucleophiles.[\[13\]](#)[\[14\]](#)

- **Sulfonamide Formation:** This is the most common application. Reaction with primary or secondary amines in the presence of a base yields the corresponding sulfonamides. This

reaction is fundamental in medicinal chemistry for creating compounds with diverse pharmacological activities.[\[15\]](#)[\[16\]](#)

- Sulfonate Ester Formation: Reaction with alcohols provides sulfonate esters.[\[14\]](#)

Reactions at the Ketone

The ketone at the C-4 position allows for a secondary level of diversification:

- Reductive Amination: The ketone can be converted into an amine via reductive amination, introducing another point of diversity.
- Wittig Reaction: Olefination of the ketone can be achieved to introduce carbon-carbon double bonds.
- Aldol Condensation: The ketone can participate in aldol reactions to form more complex carbon skeletons.

The ability to perform sequential or orthogonal reactions on the two functional groups makes this reagent a powerful tool for constructing complex libraries of drug-like molecules. Piperidine derivatives are integral to drugs targeting a wide array of conditions, including neurological and inflammatory diseases.[\[17\]](#)[\[18\]](#)[\[19\]](#)

Logical Workflow for Library Synthesis

Caption: Diversification strategy using the dual reactivity of the title compound.

Safety and Handling

As a sulfonyl chloride, this compound must be handled with extreme caution. The following guidelines are based on the known hazards of this functional class.[\[8\]](#)[\[20\]](#)[\[21\]](#)

- Personal Protective Equipment (PPE): Always work in a certified chemical fume hood.[\[21\]](#)
Mandatory PPE includes:
 - Tightly fitting safety goggles and a face shield.[\[20\]](#)
 - Chemical-resistant gloves (e.g., nitrile).[\[21\]](#)

- A flame-retardant lab coat.[20]
- Handling:
 - Use only in a well-ventilated area, preferably a fume hood.[20]
 - Avoid all contact with skin and eyes and prevent inhalation of vapors.[12]
 - The compound is moisture-sensitive and reacts with water, potentially violently, to release corrosive HCl gas.[8] Handle under an inert atmosphere (nitrogen or argon).
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated place.[21]
 - Keep away from water, moisture, strong bases, and oxidizing agents.
- Emergency Procedures:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[20]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[20]
 - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9]
 - Spills: Absorb spills with an inert, dry material (e.g., sand or vermiculite) and place in a suitable container for hazardous waste disposal. Do not use water for cleanup.

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